

3'-SL efficacy comparison Bifidobacterium infantis monotherapy

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Compound Focus: 3'-Sialyllactose

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Efficacy Comparison in DSS-Induced Colitis Model

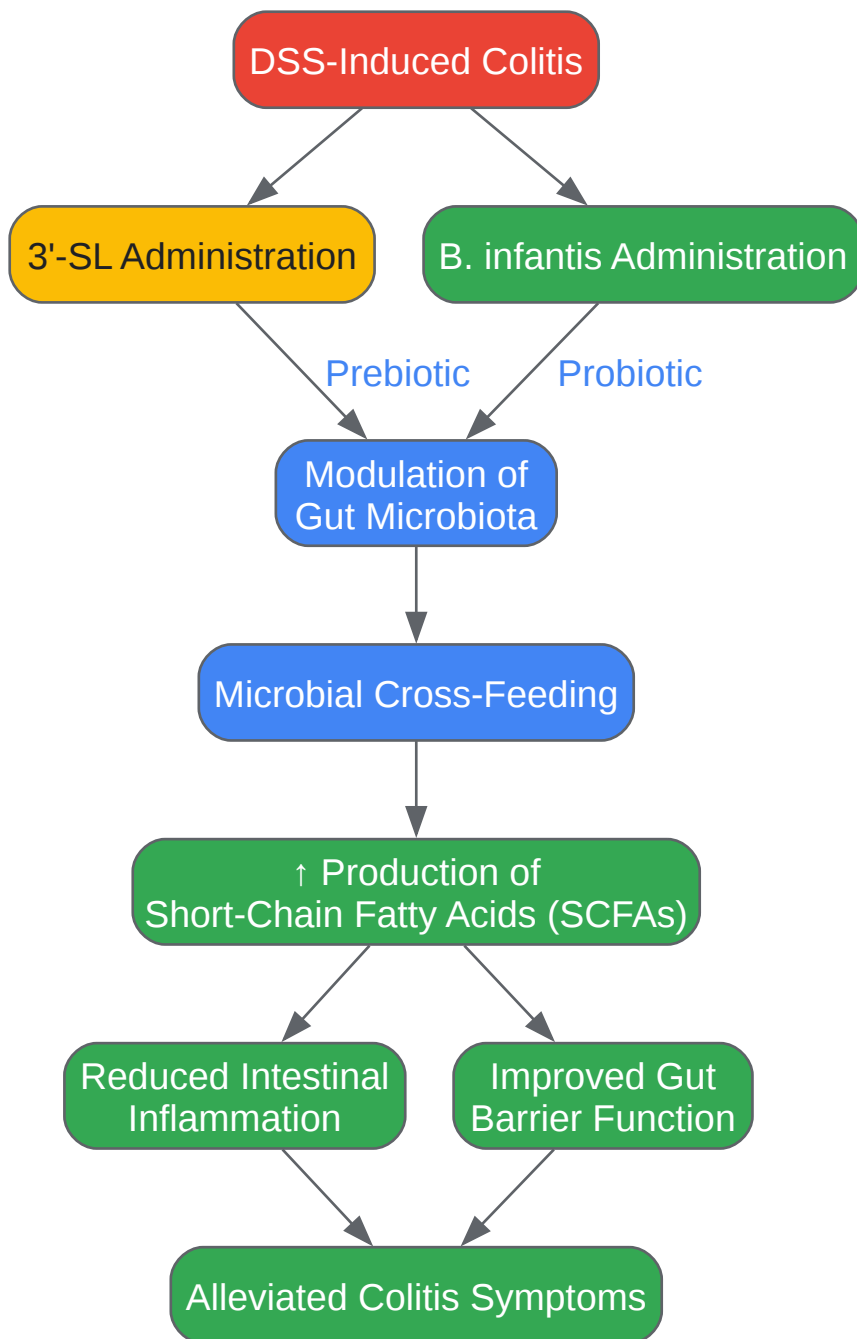
Treatment Group	Disease Activity Index (DAI) Score	Colon Length (cm)	Key Histological & Immunological Findings
DSS Model (Untreated)	Highest Score	Shortest	Severe colonic injury, impaired barrier function, reduced goblet cells, decreased tight junction proteins (ZO-1, occludin, claudin-1) [1].
3'-SL Monotherapy	Significantly reduced	Improved	Alleviated colonic injury and improved gut barrier function [1].
B. infantis Monotherapy	Significantly reduced	Improved	Alleviated colonic injury and improved gut barrier function [1].
Synbiotic (3'-SL + B. infantis)	Most significantly reduced	Best improvement (closest to normal)	Synergistic effect: Most effectively restored gut microbiota, elevated SCFAs, reduced pro-inflammatory cytokines, and enhanced barrier integrity [1].

Experimental Protocol from Key Study

The data in the table above comes from a 2025 study designed to evaluate the therapeutic potential of 3'-SL and *B. infantis* for ulcerative colitis. Here is a detailed breakdown of its methodology [1]:

- **Animal Model:** Specific pathogen-free (SPF) male C57BL/6J mice (6–7 weeks old).
- **Colitis Induction:** Colitis was induced by administering **3% (w/v) Dextran Sulfate Sodium (DSS)** in drinking water for the final week of the experiment.
- **Treatment Groups:** Mice were randomly divided into several groups (n=6-8/group):
 - Control group (no DSS, no treatment)
 - DSS Model group (DSS + placebo)
 - **3'-SL group** (DSS + 25 mg 3'-SL in PBS daily via gavage for 3 weeks)
 - ***B. infantis* group** (DSS + 1×10^{10} CFU *B. infantis* in PBS daily via gavage for 3 weeks)
 - **Synbiotic group** (DSS + 25 mg 3'-SL and 1×10^{10} CFU *B. infantis* daily for 3 weeks)
- **Key Assessments:**
 - **Clinical Symptoms:** Weight loss and Disease Activity Index (DAI) score.
 - **Macroscopic Analysis:** Colon length measurement (shortening is a hallmark of colitis severity).
 - **Histopathological Analysis:** Examination of colon tissue for injury, goblet cell count, and mucus content.
 - **Immunofluorescence Analysis:** Measurement of tight junction proteins (ZO-1, occludin, claudin-1) to assess gut barrier function.
 - **Mechanistic Studies:** 16S rRNA sequencing of gut microbiota, quantification of short-chain fatty acids (SCFAs), and analysis of serum cytokine profiles.

The following diagram illustrates the core mechanism uncovered by this study, which explains the superior effect of the synbiotic combination.



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This mechanism shows that 3'-SL acts as a prebiotic to support the growth and activity of *B. infantis* and other beneficial bacteria. Through cross-feeding, these bacteria then produce higher levels of SCFAs, which are known to reduce inflammation and strengthen the gut barrier, leading to a more powerful therapeutic outcome than either component alone [1] [2].

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References

1. 3'-Sialyllactose and B. infantis synergistically alleviate gut ... [pmc.ncbi.nlm.nih.gov]
2. 3'-Sialyllactose and B. infantis synergistically alleviate gut ... [pubmed.ncbi.nlm.nih.gov]

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